

# An In-depth Technical Guide to 1,4,7-Trithiacyclononane: Properties and Applications

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## Compound of Interest

Compound Name: 1,4,7-Trithiacyclononane

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## Abstract

**1,4,7-Trithiacyclononane**, commonly referred to as [\[1\]](#)aneS<sub>3</sub>, is a sulfur-containing macrocycle that has garnered significant interest in the scientific community. Its unique structural conformation and ability to act as a potent tridentate ligand have made it a versatile building block in coordination chemistry, catalysis, and the development of novel therapeutic and diagnostic agents. This guide provides a comprehensive overview of the core properties of **1,4,7-trithiacyclononane**, including its physical, chemical, and structural characteristics. Detailed experimental protocols for its synthesis and the preparation of its metal complexes are presented, alongside a summary of its applications, particularly in the realm of radiopharmaceuticals.

## Core Properties of 1,4,7-Trithiacyclononane

**1,4,7-Trithiacyclononane** is a cyclic thioether with the chemical formula (CH<sub>2</sub>CH<sub>2</sub>S)<sub>3</sub>.[\[2\]](#) It is a colorless solid that is insoluble in water but soluble in chlorocarbons and acetone.[\[2\]](#) Its key properties are summarized in the tables below.

## Physical and Chemical Properties

Property	Value	Reference
IUPAC Name	1,4,7-Trithionane	[3]
Other Names	[1]aneS <sub>3</sub> , Triethylene trisulfide	[3]
CAS Number	6573-11-1	[4]
Molecular Formula	C <sub>6</sub> H <sub>12</sub> S <sub>3</sub>	[2][3]
Molecular Weight	180.35 g/mol	[2][4]
Appearance	Colorless solid	[2]
Melting Point	78-81 °C	[2][4]
Boiling Point	Decomposes	[2]
Solubility	Insoluble in water; Soluble in chlorocarbons, acetone	[2]

## Crystallographic Data

The crystal structure of free **1,4,7-trithiacyclononane** reveals a conformation where the sulfur atoms are directed towards the center of the ring, a feature that is crucial for its strong coordination to metal ions.[5]

Parameter	Value	Reference
Crystal System	Rhombohedral	[5]
Space Group	R3c	[5]
a (Å)	12.584 (3)	[5]
b (Å)	12.584 (3)	[5]
c (Å)	9.209 (2)	[5]
Z	6	[5]
Density (calculated)	1.42 g/cm <sup>3</sup>	[5]
S-S transannular distance (Å)	3.45	[5]

## Coordination Chemistry

**1,4,7-Trithiacyclononane** is a powerful tridentate ligand that forms stable complexes with a wide variety of transition metal ions, including those considered "hard" cations like iron(II) and copper(II).<sup>[2]</sup> It typically forms octahedral complexes with a formula of  $[M([1]aneS_3)_2]^{2+}$ .<sup>[2]</sup> The unique facial coordination of the ligand imparts unusual structural and electronic properties to the resulting metal complexes.

## Crystallographic Data of Selected Metal Complexes

Complex	Crystal System	Space Group	a (Å)	b (Å)	c (Å)	β (°)	Reference
-- INVALID-LINK- [1]aneS <sub>3</sub> ) 22	Monoclinic	P2 <sub>1</sub> /c	8.681 (2)	11.685 (3)	11.624 (3)	106.57 (2)	[6]
-- INVALID-LINK- [1]aneS <sub>3</sub> ) 22	Orthorhombic	Pbca	19.789 (40)	15.235 (12)	9.202 (3)	-	[6]
-- INVALID-LINK- [1]aneS <sub>3</sub> ) 22	Orthorhombic	Pbca	21.169 (3)	15.193 (2)	8.729 (2)	-	[6]
-- INVALID-LINK- [1]aneS <sub>3</sub> ) 23	Monoclinic	I2/m	11.329 (3)	9.692 (3)	14.909 (4)	101.77 (2)	[7]

## Electrochemical Properties

The electrochemical behavior of **1,4,7-trithiacyclononane** complexes is of significant interest. For example, the rhodium complex  $[\text{Rh}([\text{1}] \text{aneS}_3)_2]^{3+}$  exhibits two reversible one-electron reductions, corresponding to the Rh(III)/Rh(II) and Rh(II)/Rh(I) redox couples.<sup>[7]</sup>

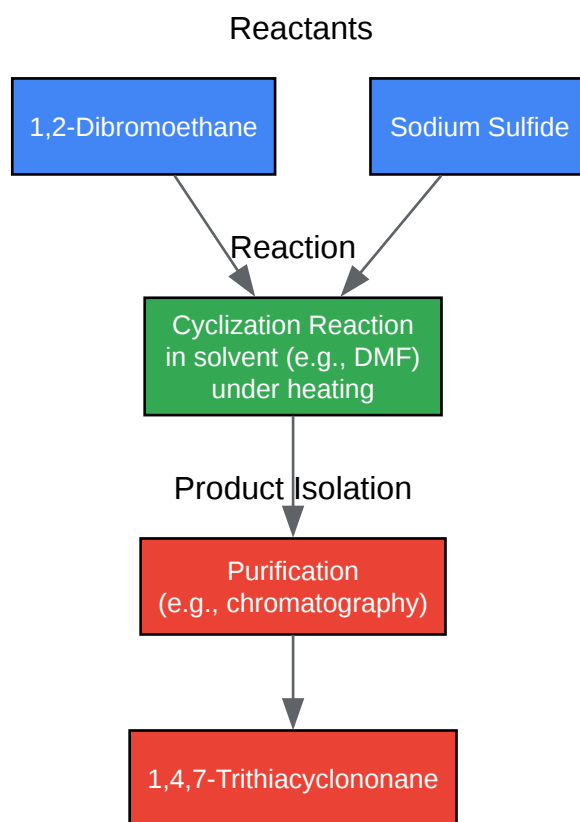
Complex	Redox Couple	$E_{1/2}$ (V vs. Fc/Fc <sup>+</sup> )	Reference
$[\text{Rh}([\text{1}] \text{aneS}_3)_2]^{3+}$	Rh(III)/Rh(II)	-0.71	[7]
$[\text{Rh}([\text{1}] \text{aneS}_3)_2]^{3+}$	Rh(II)/Rh(I)	-1.08	[7]

## Experimental Protocols

### Synthesis of 1,4,7-Trithiacyclononane

A high-yield, one-step synthesis of **1,4,7-trithiacyclononane** has been developed. The general workflow for this synthesis is depicted below.

## Synthesis of 1,4,7-Trithiacyclononane



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Caption: General workflow for the synthesis of **1,4,7-trithiacyclononane**.

Detailed Protocol: A detailed protocol for a simple, high-yield synthesis is as follows:

- **Reaction Setup:** In a three-necked flask equipped with a reflux condenser and a mechanical stirrer, dissolve sodium sulfide nonahydrate in dimethylformamide (DMF).
- **Addition of Reactant:** Slowly add 1,2-dibromoethane to the stirred solution at room temperature.

- **Reaction:** Heat the reaction mixture to reflux for several hours. The progress of the reaction can be monitored by techniques such as gas chromatography.
- **Work-up:** After cooling, pour the reaction mixture into a large volume of water and extract with a suitable organic solvent (e.g., dichloromethane).
- **Purification:** Wash the combined organic extracts with water and brine, dry over anhydrous sodium sulfate, and concentrate under reduced pressure. The crude product is then purified by column chromatography on silica gel to yield pure **1,4,7-trithiacyclononane**.

## Synthesis of a Representative Metal Complex:

### $\text{Ni}([\text{1}]_{\text{aneS}_3})_{22}$

The synthesis of bis(**1,4,7-trithiacyclononane**)nickel(II) tetrafluoroborate is a straightforward procedure.

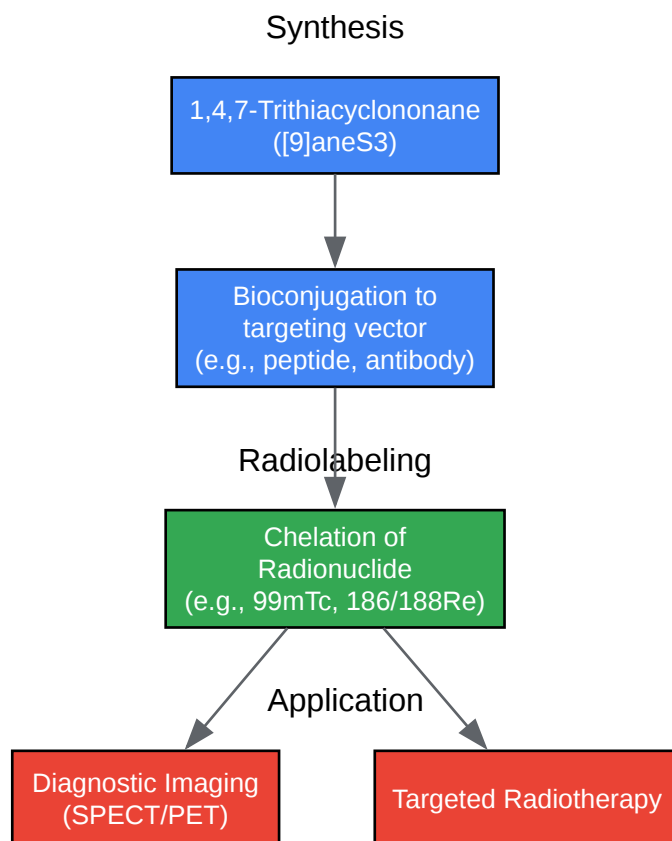
- **Ligand Dissolution:** Dissolve **1,4,7-trithiacyclononane** in a suitable solvent such as ethanol or acetonitrile.
- **Addition of Metal Salt:** To this solution, add a solution of nickel(II) tetrafluoroborate hexahydrate in the same solvent.
- **Complex Formation:** Stir the resulting mixture at room temperature. The formation of the complex is often indicated by a color change.
- **Isolation of the Product:** The product, --INVALID-LINK-- $[\text{1}]_{\text{aneS}_3})_{22}$ , will precipitate from the solution. The precipitate is collected by filtration, washed with cold solvent and then a non-polar solvent like diethyl ether, and dried under vacuum.

## Applications in Drug Development and Beyond

The unique coordination properties of **1,4,7-trithiacyclononane** and its derivatives make them valuable in various applications, including the development of radiopharmaceuticals. The ability to stably chelate radionuclides like Technetium-99m ( $^{99\text{m}}\text{Tc}$ ) and Rhenium-186/188 ( $^{186/188}\text{Re}$ ) is of particular interest for diagnostic imaging and targeted radiotherapy, respectively.

The general workflow for the development of a  $[1]$ aneS<sub>3</sub>-based radiopharmaceutical is outlined below.

### Development of $[9]$ aneS<sub>3</sub>-based Radiopharmaceuticals



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Caption: Logical workflow for developing  $[1]$ aneS<sub>3</sub>-based radiopharmaceuticals.

The process involves first synthesizing the  $[1]$ aneS<sub>3</sub> ligand, which is then often conjugated to a biological targeting molecule. This bioconjugate is subsequently radiolabeled with a suitable radionuclide. The resulting radiopharmaceutical can then be used for either diagnostic imaging or targeted therapy, depending on the decay properties of the chosen radionuclide.

## Conclusion

**1,4,7-Trithiacyclononane** is a macrocyclic ligand with a rich coordination chemistry. Its pre-organized conformation for facial binding leads to the formation of highly stable metal complexes with unique properties. The straightforward synthesis of the ligand and its complexes, coupled with its strong metal-binding capabilities, has paved the way for its use in diverse fields, from fundamental coordination chemistry to the development of advanced medical imaging and therapeutic agents. This guide has provided a foundational understanding of the key properties and experimental methodologies associated with this important molecule, offering a valuable resource for researchers and professionals in the chemical and pharmaceutical sciences.

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